

Physicochemical Properties of 5-(4-Bromophenyl)-4,6-dichloropyrimidine: A Technical Guide

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Compound of Interest

Compound Name: 5-(4-Bromophenyl)-4,6-dichloropyrimidine

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Abstract

5-(4-Bromophenyl)-4,6-dichloropyrimidine is a crucial chemical intermediate, primarily recognized for its role in the synthesis of Macitentan, an orally active dual endothelin receptor antagonist.^{[1][2][3]} A thorough understanding of its physicochemical properties is essential for its effective handling, application in synthetic chemistry, and for the development of robust manufacturing processes. This technical guide provides a comprehensive overview of the known physicochemical characteristics of **5-(4-Bromophenyl)-4,6-dichloropyrimidine**, detailed experimental protocols for its synthesis, and a summary of its safety information.

Physicochemical Properties

The fundamental physicochemical properties of **5-(4-Bromophenyl)-4,6-dichloropyrimidine** are summarized in the table below. These properties are critical for predicting its behavior in various chemical and biological systems.

Property	Value	Source
Molecular Formula	C ₁₀ H ₅ BrCl ₂ N ₂	[1][4]
Molecular Weight	303.97 g/mol	[4]
Appearance	Off-white to white solid	[1][2]
Melting Point	98.0 to 102.0 °C	[1]
Boiling Point	368.7 ± 42.0 °C (Predicted)	[1][5]
Solubility	Slightly soluble in Chloroform and DMSO	[1]
pKa	-4.92 ± 0.26 (Predicted)	[1]
Density	1.677 ± 0.06 g/cm ³ (Predicted)	[1]

Experimental Protocols

The synthesis of **5-(4-Bromophenyl)-4,6-dichloropyrimidine** is a multi-step process. The following is a representative experimental protocol adapted from literature for its preparation.

Synthesis of 5-(4-Bromophenyl)-4,6-dichloropyrimidine

This synthesis is typically achieved in three main steps starting from 4-bromophenylacetic acid.

Step 1: Esterification of 4-bromophenylacetic acid

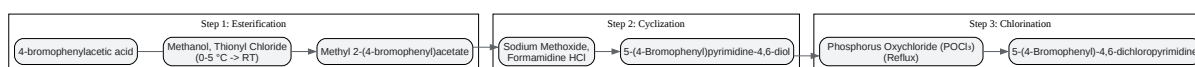
- To a solution of 4-bromophenylacetic acid (73.9 g, 0.34 mol) in methanol (400 mL), thionyl chloride (49.05 g, 30 mL, 0.41 mol) is added dropwise while maintaining the temperature of the reaction mixture at 0-5 °C.[6][7]
- After the complete addition, the cooling bath is removed, and the mixture is allowed to warm to room temperature.[6][7]
- The reaction is stirred for an additional 3 hours before the solvent is removed under reduced pressure to yield methyl 2-(4-bromophenyl)acetate.[7]

Step 2: Formation of 5-(4-Bromophenyl)pyrimidine-4,6-diol

- Sodium metal is slowly added to methanol at 0 °C to prepare sodium methoxide.
- Dimethyl 2-(4-bromophenyl)malonate is dissolved in methanol and added to the sodium methoxide solution.
- Formamidine hydrochloride is then added, and the reaction is heated.
- After cooling, the methanol is distilled off, and an acidic workup is performed to precipitate the product.
- The crude product is filtered, washed, and dried to obtain 5-(4-bromophenyl)pyrimidine-4,6-diol.

Step 3: Chlorination to **5-(4-Bromophenyl)-4,6-dichloropyrimidine**

- 5-(4-Bromophenyl)pyrimidine-4,6-diol (53.4g, 0.2mol) is slowly added to phosphorus oxychloride (POCl₃, 427mL) and the mixture is refluxed for 8 hours.[2]
- After the reaction is complete, the excess POCl₃ is distilled off under reduced pressure.[2]
- The residue is then carefully poured into ice water.[2]
- The pH of the solution is adjusted to 9-10 using a suitable base, such as potassium carbonate, to precipitate the final product.[2]
- The resulting solid is filtered, washed with water, and dried under reduced pressure to yield **5-(4-bromophenyl)-4,6-dichloropyrimidine** as a white solid.[2]



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*Synthesis workflow for **5-(4-Bromophenyl)-4,6-dichloropyrimidine**.*

Biological Activity and Applications

The primary application of **5-(4-Bromophenyl)-4,6-dichloropyrimidine** is as a key intermediate in the synthesis of Macitentan.[1][2][3] Macitentan is a dual endothelin receptor antagonist used for the treatment of pulmonary arterial hypertension. The structural features of **5-(4-Bromophenyl)-4,6-dichloropyrimidine**, particularly the reactive chloro-substituents on the pyrimidine ring, allow for its further elaboration into the complex structure of Macitentan through coupling reactions.[3] It is also used in the synthesis of other novel pyrimidine analogs through reactions like the Suzuki cross-coupling.

Safety and Handling

5-(4-Bromophenyl)-4,6-dichloropyrimidine is classified with the GHS07 pictogram, indicating that it can be a skin and eye irritant.[8]

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation).
- Precautionary Statements:
 - P264: Wash skin thoroughly after handling.
 - P280: Wear protective gloves/eye protection/face protection.
 - P302 + P352: IF ON SKIN: Wash with plenty of water.
 - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[8]

It is also noted to be light-sensitive and should be stored in a cool, dark place, preferably under an inert atmosphere (nitrogen or argon) at 2-8°C.[1] Standard laboratory safety protocols should be strictly followed when handling this compound.

Conclusion

This technical guide has summarized the key physicochemical properties, a detailed synthesis protocol, and essential safety information for **5-(4-Bromophenyl)-4,6-dichloropyrimidine**. The data presented here is intended to support researchers, scientists, and drug development professionals in their work with this important chemical intermediate. A comprehensive

understanding of these properties is fundamental for its efficient and safe use in the synthesis of pharmaceuticals and other advanced chemical entities.

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References

- 1. chembk.com [chembk.com]
- 2. 5-(4-Bromophenyl)-4,6-dichloropyrimidine | 146533-41-7 [chemicalbook.com]
- 3. 5-(4-Bromophenyl)-4,6-dichloropyrimidine | Pharmaceutical Intermediate | 146533-41-7 - PHMO [phmo.com]
- 4. 5-(4-Bromophenyl)-4,6-dichloropyrimidine | C₁₀H₅BrCl₂N₂ | CID 19735262 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. echemi.com [echemi.com]
- 6. pubs.acs.org [pubs.acs.org]
- 7. pubs.acs.org [pubs.acs.org]
- 8. labsolu.ca [labsolu.ca]
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